Foliglurax Hydrochloride: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name:	*Foliglurax hydrochloride*
CAS No.:	*2133294-96-7*
Cat. No.:	*B1654203*

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Introduction: The Promise and Peril of a Novel Non-Dopaminergic Therapy for Parkinson's Disease

Foliglurax (formerly PXT002331) emerged as a promising, first-in-class, non-dopaminergic therapeutic candidate for Parkinson's disease (PD).[1][2] Developed to address the debilitating motor symptoms and treatment-limiting side effects of long-term levodopa therapy, Foliglurax operates as a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 4 (mGluR4).[1][3] The rationale for its development was rooted in the hypothesis that modulating the glutamatergic system could offer a new compensatory pathway to manage motor control in PD.[4]

This technical guide provides an in-depth exploration of the chemical properties of **Foliglurax hydrochloride**, offering critical data and methodologies for researchers and drug development professionals. While the clinical development of Foliglurax was discontinued by Lundbeck after a Phase II trial failed to meet its primary endpoints, the journey of this molecule offers valuable insights into the complexities of targeting the mGluR4 receptor and the broader challenges in developing novel treatments for neurodegenerative diseases.[4][5] The information presented

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herein is intended to serve as a comprehensive resource for those investigating mGluR4 modulators and similar compounds.

Chemical and Physicochemical Properties of Foliglurax Hydrochloride

Foliglurax is a synthetic organic small molecule.[6] The hydrochloride salt is generally favored for its enhanced water solubility and stability compared to the free base.[3]

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Property	Value	Source(s)
IUPAC Name	4-[3-[4-nitroso-2-(5H-thieno[3,2-c]pyridin-6-ylidene)chromen-6-yl]propyl]morpholine	[7]
Synonyms	PXT-002331, DT2331	[7]
CAS Number	1883329-51-8 (dihydrochloride); 1883329-53-0 (unspecified); 2133294-96-7 (monohydrochloride)	[7]
Molecular Formula	C23H23N3O3S	[7]
Molar Mass	421.52 g/mol	[7]
Appearance	Not specified in available literature. Typically a solid.	N/A
pKa	Not specified in available literature. The morpholine moiety suggests a basic pKa.	N/A
Melting Point	Not specified in available literature.	N/A
Aqueous Solubility	Poorly soluble in water. The hydrochloride salt form enhances solubility.	[8]
Solubility in Organic Solvents	Soluble in DMSO. Formulations have been prepared using DMSO, PEG300, Tween-80, and SBE-β-CD.[3]	[3]

Expert Insight: The poor aqueous solubility of Foliglurax is a common challenge for many small molecule drug candidates targeting the central nervous system. The use of co-solvents and complexing agents, as seen in the described formulations, is a standard approach to enable

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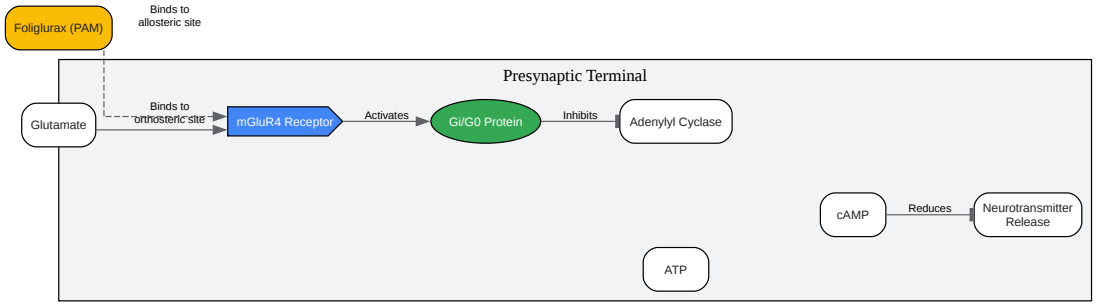
preclinical in vivo studies. For further development, more advanced formulation strategies such as amorphous solid dispersions or nanoparticle formulations could be explored to improve oral bioavailability.

Mechanism of Action: Allosteric Modulation of mGluR4

Foliglurax functions as a positive allosteric modulator (PAM) of the mGluR4 receptor.[3] This means it does not directly activate the receptor but binds to a distinct allosteric site, enhancing the receptor's response to its endogenous ligand, glutamate.[3] This modulatory approach is thought to offer greater therapeutic control and a potentially better side-effect profile compared to direct receptor agonists. The EC50 of Foliglurax, a measure of its potency, is 79 nM.[3]

The mGluR4 Signaling Pathway

The mGluR4 receptor is a G-protein coupled receptor (GPCR) that, upon activation, initiates a signaling cascade leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. This ultimately modulates neurotransmitter release. The following diagram illustrates the proposed mechanism of action for Foliglurax.



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Caption: Mechanism of action of Foliglurax as an mGluR4 PAM.

Experimental Protocols

The following protocols are provided as examples for the characterization and analysis of **Foliglurax hydrochloride**. These are based on standard pharmaceutical development practices and may require optimization for specific applications.

Protocol 1: Preparation of a Stock Solution for In Vitro Assays

Rationale: A well-characterized stock solution is essential for accurate and reproducible in vitro experiments. Given the poor aqueous solubility of Foliglurax, an organic solvent like DMSO is a suitable choice for creating a concentrated stock.

Step-by-Step Methodology:

- Weighing: Accurately weigh a precise amount of **Foliglurax hydrochloride** using a calibrated analytical balance.
- Dissolution: Dissolve the weighed compound in a known volume of high-purity, anhydrous DMSO to achieve a desired stock concentration (e.g., 10 mM).
- Solubilization: Gently vortex or sonicate the solution in a water bath at room temperature to ensure complete dissolution.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials to minimize freeze-thaw cycles. Store at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).[3]

Protocol 2: Proposed Stability-Indicating HPLC Method

Rationale: A stability-indicating High-Performance Liquid Chromatography (HPLC) method is crucial for assessing the chemical stability of a drug substance under various stress conditions. This proposed method would serve as a starting point for the development and validation of a method for **Foliglurax hydrochloride**.

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Step-by-Step Methodology:

- Instrumentation: A standard HPLC system with a UV detector and a reverse-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase Preparation: Prepare a mobile phase consisting of a mixture of an aqueous buffer (e.g., 20 mM potassium phosphate, pH adjusted to 3.0 with phosphoric acid) and an organic solvent (e.g., acetonitrile) in a suitable ratio (e.g., 60:40 v/v). Filter and degas the mobile phase before use.
- Standard Solution Preparation: Prepare a standard solution of **Foliglurax hydrochloride** of known concentration (e.g., 100 µg/mL) in the mobile phase.
- Chromatographic Conditions:
  - Flow rate: 1.0 mL/min
  - Injection volume: 20 µL
  - Column temperature: 30°C
  - Detection wavelength: To be determined by UV spectral scan (likely in the range of 220-350 nm).
- Method Validation (as per ICH guidelines):
  - Specificity: Perform forced degradation studies (acid, base, oxidation, heat, and light) to demonstrate that the method can separate the intact drug from its degradation products.
  - Linearity: Analyze a series of solutions of known concentrations to establish a linear relationship between peak area and concentration.
  - Accuracy and Precision: Determine the closeness of the measured values to the true values and the degree of scatter in a series of measurements, respectively.
  - Limit of Detection (LOD) and Limit of Quantitation (LOQ): Establish the lowest concentration of the analyte that can be reliably detected and quantified.

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- Robustness: Evaluate the method's performance with deliberate small variations in parameters like mobile phase composition, pH, and flow rate.

Protocol 3: Quantification in Plasma for Pharmacokinetic Studies

Rationale: To understand the pharmacokinetic profile of Foliglurax, a reliable method for its quantification in biological matrices like plasma is necessary. This typically involves sample clean-up followed by analysis using a sensitive technique like LC-MS/MS.

Step-by-Step Methodology:

- Sample Preparation (Protein Precipitation):
  - To 100 µL of plasma sample, add 300 µL of a precipitating agent (e.g., acetonitrile) containing an internal standard.
  - Vortex the mixture for 1 minute to precipitate the plasma proteins.
  - Centrifuge the sample at high speed (e.g., 14,000 rpm) for 10 minutes.
  - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a suitable volume of the mobile phase for injection.
- LC-MS/MS Analysis:
  - Instrumentation: A liquid chromatography system coupled to a triple quadrupole mass spectrometer.
  - Chromatographic Separation: Utilize a reverse-phase C18 column with a gradient elution program using mobile phases such as water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
  - Mass Spectrometric Detection: Operate the mass spectrometer in multiple reaction monitoring (MRM) mode, monitoring specific precursor-to-product ion transitions for both

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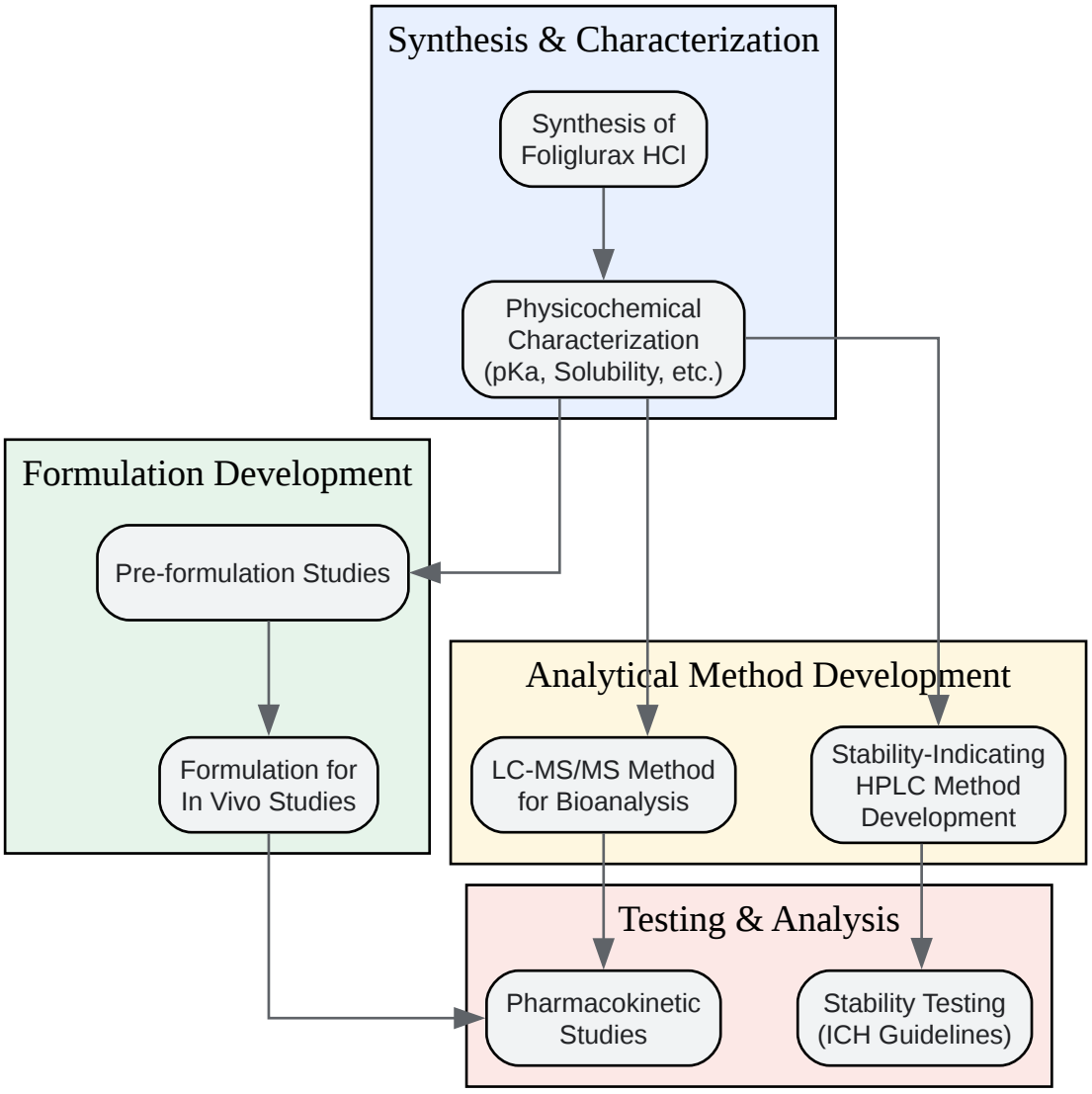
Foliglurax and the internal standard.

- Method Validation (as per regulatory guidelines):
  - Validate the method for selectivity, sensitivity (LLOQ), accuracy, precision, recovery, matrix effect, and stability in plasma under various storage and handling conditions.



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